

Application Notes and Protocols: ENMD-2076

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1139454

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Introduction

ENMD-2076 is a potent, orally bioavailable small molecule inhibitor targeting multiple kinases implicated in cancer progression, including Aurora A and various angiogenic tyrosine kinases such as FLT3, VEGFR, and FGFR.^{[1][2]} Accurate preparation and storage of ENMD-2076 stock solutions are critical for obtaining reliable and reproducible results in preclinical research. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions of ENMD-2076 for in vitro studies. These application notes provide detailed information on the solubility and stability of ENMD-2076 in DMSO, along with protocols for its preparation and storage.

Physicochemical Properties of ENMD-2076

Property	Value
Molecular Formula	C ₂₁ H ₂₅ N ₇
Molecular Weight	375.47 g/mol
Appearance	Solid, white to light yellow powder
CAS Number	934353-76-1

Solubility of ENMD-2076 in DMSO

ENMD-2076 exhibits high solubility in DMSO. However, reported values from different suppliers show some variation, which may be attributable to differences in compound purity, crystal form, or experimental conditions.

Table 1: Reported Solubility of ENMD-2076 in DMSO

Solubility	Molar Concentration (approx.)	Source
≥18.75 mg/mL	≥49.9 mM	RayBiotech[3]
105 mg/mL	279.6 mM	Selleck Chemicals[4]
≥31 mg/mL	≥82.6 mM	MedchemExpress

It is recommended to start with a conservative estimate and confirm the solubility for a specific batch of the compound if necessary. For most in vitro applications, a 10 mM stock solution is readily achievable and commonly used.[3]

Protocol for Preparing a 10 mM ENMD-2076 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of ENMD-2076 in DMSO.

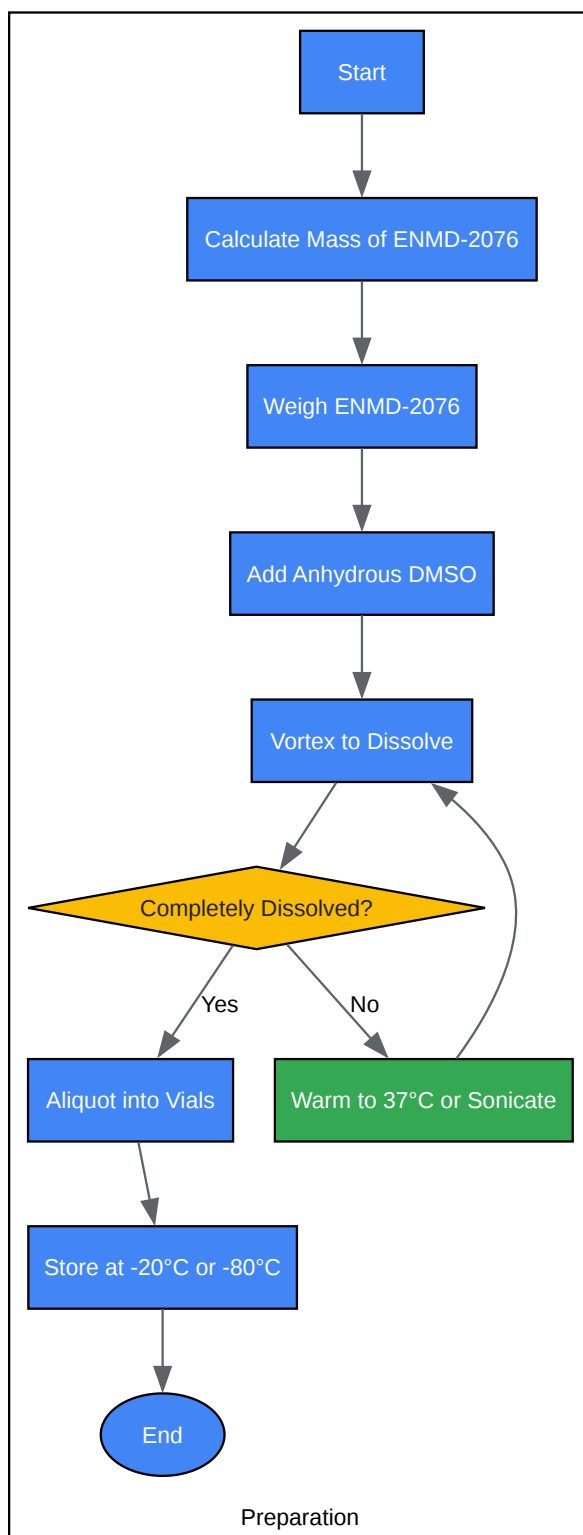
Materials:

- ENMD-2076 powder
- Anhydrous, high-purity DMSO
- Vortex mixer
- Warming bath or sonicator (optional)
- Sterile, amber glass vials or polypropylene tubes

Procedure:

- Calculate the required mass of ENMD-2076:
 - For 1 mL of a 10 mM solution, the required mass is:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 375.47 \text{ g/mol} * 1000 \text{ mg/g} = 3.7547 \text{ mg}$
- Weigh the ENMD-2076 powder:
 - Carefully weigh the calculated amount of ENMD-2076 powder.
- Dissolve in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the weighed ENMD-2076.
 - Vortex the solution thoroughly until the powder is completely dissolved.
- Aid dissolution (if necessary):
 - If the compound does not dissolve readily, gentle warming of the solution to 37°C or brief sonication can be applied to facilitate dissolution.
- Storage:
 - Aliquot the stock solution into smaller volumes in sterile, amber glass vials or polypropylene tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Workflow for Preparing ENMD-2076 Stock Solution



Workflow for Preparing ENMD-2076 Stock Solution

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Caption: A flowchart illustrating the steps for preparing a stock solution of ENMD-2076 in DMSO.

Stability of ENMD-2076 in DMSO

The stability of ENMD-2076 in DMSO is crucial for ensuring the accuracy of experimental results. While specific, long-term stability data for ENMD-2076 in DMSO is not extensively published, general guidelines for small molecules in DMSO and supplier recommendations provide a basis for proper handling and storage.

Key Factors Affecting Stability:

- **Water Content:** DMSO is hygroscopic and can absorb moisture from the atmosphere. The presence of water can promote the degradation of some compounds. It is essential to use anhydrous DMSO and minimize the exposure of stock solutions to air.
- **Temperature:** Lower temperatures generally slow down the rate of chemical degradation.
- **Freeze-Thaw Cycles:** Repeated freezing and thawing can introduce moisture and may lead to the precipitation of the compound. Aliquoting stock solutions into smaller, single-use volumes is highly recommended.
- **Light:** Exposure to light can cause photodegradation of sensitive compounds. The use of amber vials is recommended to protect solutions from light.

Table 2: Recommended Storage Conditions and Stability

Storage Temperature	Duration	Recommendations
-20°C	Up to 1 month	For short to medium-term storage.
-80°C	Up to 1 year	For long-term storage.

General Protocol for Assessing Long-Term Stability of ENMD-2076 in DMSO

This protocol provides a framework for conducting a long-term stability study of ENMD-2076 in DMSO.

Materials:

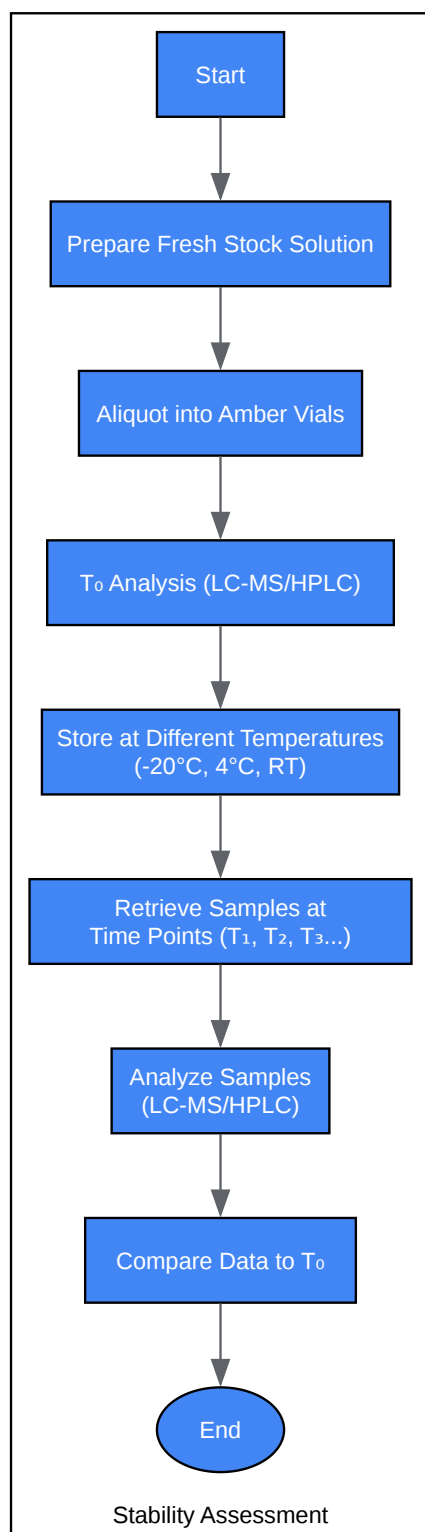
- ENMD-2076 DMSO stock solution (e.g., 10 mM)
- Anhydrous DMSO
- Amber glass vials
- LC-MS or HPLC system
- Storage facilities at different temperatures (e.g., -20°C, 4°C, room temperature)

Procedure:

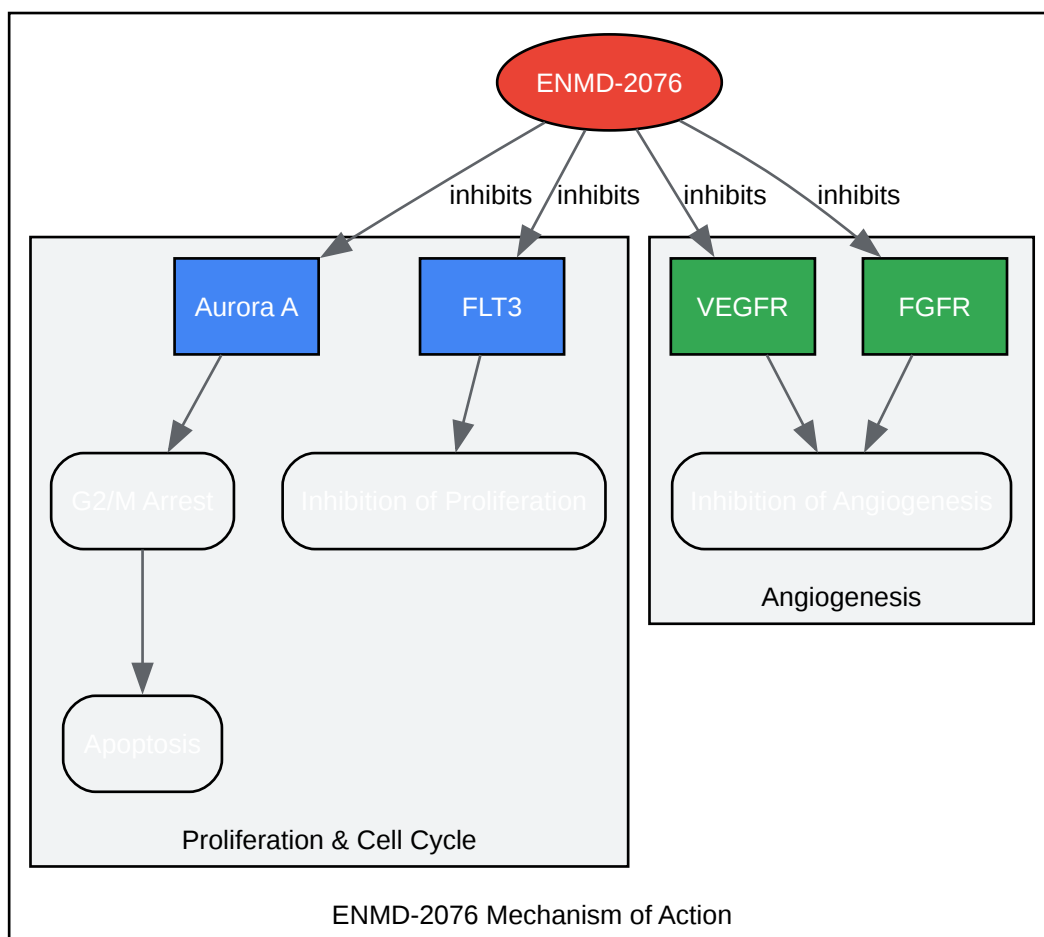
- Prepare Stock Solution:
 - Prepare a fresh stock solution of ENMD-2076 in anhydrous DMSO at the desired concentration.
- Aliquot:
 - Dispense aliquots of the stock solution into multiple amber glass vials, minimizing headspace.
- Time-Zero Analysis (T_0):
 - Immediately analyze one aliquot using a validated LC-MS or HPLC method to determine the initial purity and concentration. This serves as the baseline.
- Storage:
 - Store the remaining vials at the selected temperatures (-20°C, 4°C, and room temperature) and protect them from light.
- Time-Point Analysis:

- At predetermined time points (e.g., 1 week, 1 month, 3 months, 6 months, 1 year), retrieve one vial from each storage condition.
- Allow the vial to equilibrate to room temperature before opening.
- Analyze the sample using the same LC-MS or HPLC method as the T_0 analysis.
- Data Analysis:
 - Compare the purity and concentration of the stored samples to the T_0 sample to determine the percentage of degradation.

Workflow for Stability Assessment



Workflow for Assessing ENMD-2076 Stability in DMSO



Simplified Signaling Pathways Inhibited by ENMD-2076

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References

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- To cite this document: BenchChem. [Application Notes and Protocols: ENMD-2076 Solubility and Stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139454#enmd-2076-solubility-and-stability-in-dmsol]

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